

Personal protective equipment for handling **GSK1838705A**

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Compound of Interest

Compound Name: **GSK1838705A**

Cat. No.: **B1684688**

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Essential Safety and Handling Guide for **GSK1838705A**

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **GSK1838705A**, a potent inhibitor of anaplastic lymphoma kinase (ALK) and insulin-like growth factor 1 receptor (IGF-1R). Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **GSK1838705A**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses	Must be worn at all times. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Hand Protection	Protective Gloves	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Skin and Body Protection	Laboratory Coat	A standard laboratory coat should be worn.
Respiratory Protection	Respirator	Where risk assessment shows air-purifying respirators are appropriate use a dust mask type N95 (US) or type P1 (EN 143) respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid contact with skin and eyes.[1] Avoid formation of dust and aerosols.[1] Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[1] The recommended storage temperature is -20°C.[1][2] Store apart from foodstuff containers or incompatible materials.

Accidental Release Measures:

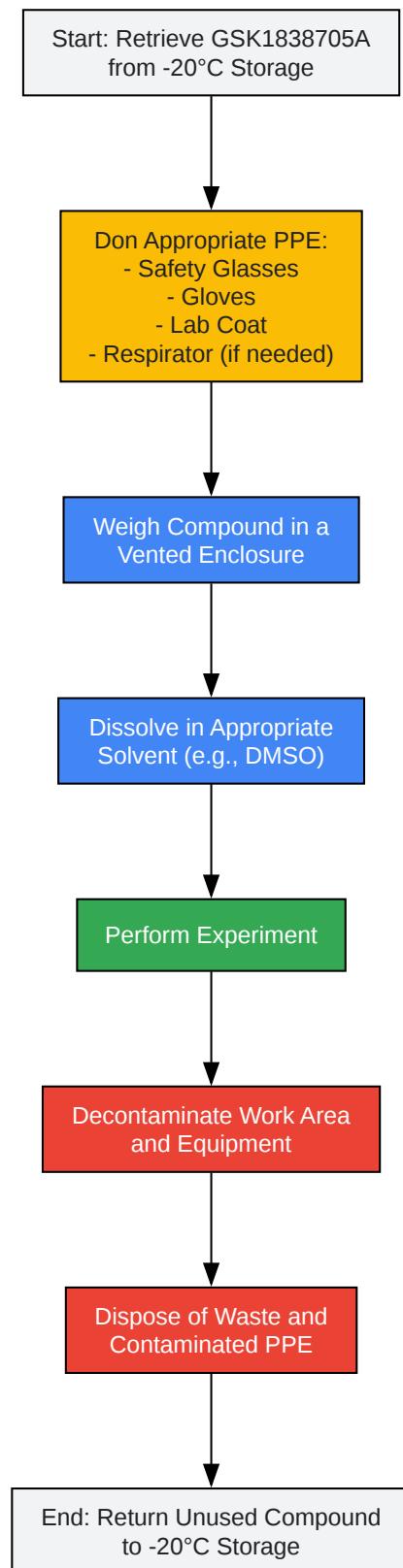
- Personal Precautions: Wear respiratory protection.[1] Avoid dust formation.[1] Avoid breathing vapors, mist, or gas.[1] Ensure adequate ventilation.[1] Evacuate personnel to safe areas.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Containment and Cleanup: Pick up and arrange disposal without creating dust.[1][3] Sweep up and shovel.[1] Keep in suitable, closed containers for disposal.[1]

Disposal:

- Dispose of this material in accordance with all applicable local, state, and federal regulations. It is recommended to consult with a licensed professional waste disposal service to ensure proper disposal.

Experimental Workflow for Handling **GSK1838705A**

The following diagram outlines the standard procedure for safely handling **GSK1838705A** in a laboratory setting.

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Caption: Workflow for safe handling of **GSK1838705A**.

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